

Technical Guide: Research Applications of 2-(3-Amino-4-chlorophenyl)ethanol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(3-Amino-4-chlorophenyl)ethanol

Cat. No.: B13135001

[Get Quote](#)

Executive Summary

2-(3-Amino-4-chlorophenyl)ethanol (CAS: 1895257-62-1) is a specialized pharmacophore scaffold characterized by three distinct reactive handles: a primary alcohol, a primary aniline, and an aryl chloride.^[1] In drug discovery, this compound serves as a "privileged structure" intermediate, particularly in the synthesis of Type II kinase inhibitors and Factor Xa anticoagulants. Its unique substitution pattern allows for orthogonal functionalization, enabling researchers to independently modify the "tail" (alcohol) and "head" (aniline) regions of a drug candidate while maintaining a metabolically stable halogen core.

Key Physicochemical Properties

Property	Data	Significance
Molecular Formula	C ₈ H ₁₀ ClNO	Low MW fragment (<200 Da) ideal for FBDD (Fragment-Based Drug Discovery).[1]
Molecular Weight	171.62 g/mol	High ligand efficiency potential. [1]
LogP (Predicted)	~1.2 - 1.5	Optimal lipophilicity for membrane permeability.[1]
pKa (Aniline)	~3.5 - 4.0	Reduced basicity due to ortho-chloro electron withdrawal; stable to oxidation relative to unsubstituted anilines.[1]
H-Bond Donors/Acceptors	2 / 2	Balanced profile for solubility and receptor binding.[1]

Core Research Applications

A. Kinase Inhibitor Design (FGFR1 & EphA2)

The 3-amino-4-chlorophenyl motif is a validated scaffold for targeting the ATP-binding pocket of protein kinases.[1]

- Mechanism: The aniline nitrogen often serves as a hydrogen bond donor to the kinase "hinge" region (e.g., Glu/Met residues). The ortho-chlorine atom fills hydrophobic pockets (gatekeeper residues) and forces the phenyl ring into a twisted conformation, improving selectivity.
- Application: Researchers utilize this ethanol derivative to synthesize urea-based inhibitors.[1] The aniline reacts with isocyanates to form the urea linker found in drugs like Sorafenib or Lenvatinib, while the ethanol chain extends into the solvent-exposed region to modulate solubility.[1]
- Case Study: In the development of FGFR1 inhibitors for metastatic breast cancer, analogues derived from this scaffold showed IC₅₀ values in the low micromolar range (7.7 μM) by

optimizing the "tail" interaction via the ethanol moiety [1].

B. Serine Protease Inhibitors (Factor Xa)

In the design of anticoagulants, the 3-amino-4-chlorophenyl group acts as a surrogate for the benzamidine moiety (P1 pharmacophore).[1]

- Mechanism: Unlike the highly basic benzamidine group which has poor oral bioavailability, the neutral 3-amino-4-chlorophenyl group maintains high affinity for the S1 pocket of Factor Xa via halogen bonding and hydrophobic interactions, while significantly improving oral absorption.[1]
- Workflow: The ethanol group is often converted to a linker (ether/amine) that connects to the P4 aryl binding domain [2].[1]

C. Synthetic Orthogonality & Bioconjugation

The compound allows for chemoselective functionalization:

- Alcohol-Selective: Esterification or oxidation (to phenylacetic acid derivatives) without protecting the aniline (under controlled pH).[1]
- Aniline-Selective: Amide coupling, urea formation, or Sandmeyer reactions.[1]
- Chloride-Selective: Palladium-catalyzed cross-coupling (Buchwald-Hartwig) to introduce complex heterocycles.[1]

Experimental Protocols

Protocol A: Chemoselective Urea Formation (Kinase Inhibitor Synthesis)

Target: Synthesis of 1-(2-chloro-5-(2-hydroxyethyl)phenyl)-3-arylurea[1]

Rationale: This protocol selectively targets the aniline nitrogen without reacting with the hydroxyl group, avoiding the need for protection steps.

- Preparation: Dissolve **2-(3-Amino-4-chlorophenyl)ethanol** (1.0 eq) in anhydrous Dichloromethane (DCM) or Tetrahydrofuran (THF).
- Activation: Cool the solution to 0°C under nitrogen atmosphere.
- Addition: Add the desired Aryl Isocyanate (1.05 eq) dropwise over 15 minutes.
 - Note: If the isocyanate is not commercially available, generate it in situ from the corresponding aniline using Triphosgene and Triethylamine.
- Reaction: Allow to warm to room temperature and stir for 4–12 hours. Monitor by TLC (5% MeOH in DCM).
- Workup: The urea product often precipitates. Filter the solid and wash with cold DCM. If soluble, quench with water, extract with EtOAc, and purify via silica gel chromatography.
- Validation: ¹H NMR should show two distinct urea protons (δ 8.0–9.5 ppm) and retention of the ethanol methylene signals (δ 3.6 ppm).

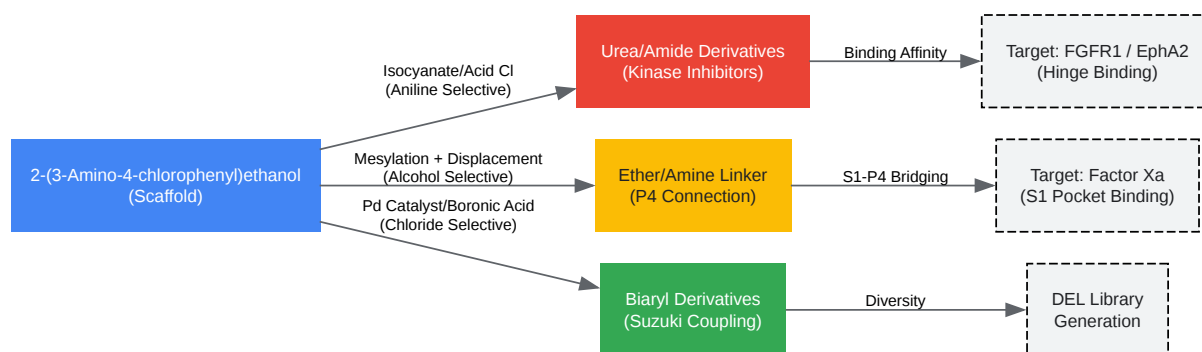
Protocol B: Oxidation to Phenylacetic Acid Derivative

Target: 2-(3-Amino-4-chlorophenyl)acetic acid (Linker generation)

- Protection: Protect the aniline as a Boc-carbamate (Boc₂O, THF, reflux).
- Oxidation: Treat the Boc-protected alcohol with Jones Reagent (CrO₃/H₂SO₄) in Acetone at 0°C.
 - Alternative: Use TEMPO/BAIB for milder conditions if sensitive groups are present.
- Deprotection: Treat with TFA/DCM (1:1) to yield the free amino-acid.^[1]

Visualization of Synthetic Pathways^{[2][3]}

The following diagram illustrates the divergent synthesis pathways starting from **2-(3-Amino-4-chlorophenyl)ethanol**, highlighting its role as a central hub in drug design.



[Click to download full resolution via product page](#)

Figure 1: Divergent synthetic utility of the scaffold in medicinal chemistry workflows.[1]

Safety & Handling (MSDS Summary)

While specific toxicological data for this intermediate may be limited, handle as a Potentially Hazardous Aromatic Amine.

- Hazards:
 - Acute Toxicity: Harmful if swallowed or inhaled (H302+H332).[1]
 - Skin/Eye Irritation: Causes serious eye irritation (H319) and skin irritation (H315).[1]
 - Specific Target Organ Toxicity: May cause respiratory irritation (H335).[1]
 - Potential Mutagen: Aromatic amines can be genotoxic; handle with extreme caution.[1]
- PPE Requirements:
 - Nitrile gloves (double-gloving recommended).[1]
 - Chemical safety goggles.[1]
 - Use only inside a certified fume hood.

- Storage: Store under inert gas (Argon/Nitrogen) at 2–8°C. The aniline group is sensitive to oxidation (browning) upon prolonged air exposure.[1]

References

- Design, synthesis and structure-activity relationship study of novel urea compounds as FGFR1 inhibitors. Source: National Institutes of Health (NIH) / PubMed Central. Context: Describes the use of 3-amino-4-chlorophenyl urea derivatives in cancer research. URL:[[Link](#)]
- Discovery of 3-amino-4-chlorophenyl P1 as a novel and potent benzamidine mimic. Source: Bioorganic & Medicinal Chemistry Letters (via BindingDB).[1] Context: Validates the scaffold as a key pharmacophore for Factor Xa inhibition. URL:[[Link](#)][1]
- **2-(3-Amino-4-chlorophenyl)ethanol** Chemical Data. Source: ChemSrc.[1] Context: Physicochemical properties and CAS verification.[1] URL:[[Link](#)][1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 3-Amino-4-(2-chlorophenyl)-6-nitrocarbostyryl | C₁₅H₁₀ClN₃O₃ | CID 35396728 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Research Applications of 2-(3-Amino-4-chlorophenyl)ethanol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13135001/docs#technical-guide-research-applications-of-2-3-amino-4-chlorophenyl-ethanol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)